

A Comprehensive Technical Safety Guide on 1-(Difluoromethoxy)-3-nitrobenzene

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Compound of Interest

Compound Name: 1-(Difluoromethoxy)-3-nitrobenzene

Cat. No.: B1333252

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the safety information for **1-(Difluoromethoxy)-3-nitrobenzene** (CAS No: 22236-07-3), a compound often utilized in research and development settings.^{[1][2]} The information is compiled from various Safety Data Sheets (SDS) and chemical databases. A significant portion of the toxicological assessment is inferred from the known profile of nitrobenzene, as specific comprehensive studies on this substituted compound are not widely available.^{[1][3]}

Chemical and Physical Properties

A summary of the key physical and chemical identifiers for **1-(Difluoromethoxy)-3-nitrobenzene** is presented below. This data is essential for proper handling, storage, and experimental design.

| Property | Value | Source |
|-------------------|--|-----------|
| CAS Number | 22236-07-3 | [1][2][4] |
| Molecular Formula | C ₇ H ₅ F ₂ NO ₃ | [4][5] |
| Molecular Weight | 189.12 g/mol | [4][5] |
| Synonyms | 3-(Difluoromethoxy)nitrobenzene , alpha,alpha-Difluoro-3-nitroanisole | [2][4][5] |
| Physical State | Liquid | [2] |
| Boiling Point | 240-242 °C | [2][5] |
| Density | 1.391 g/cm ³ | [2][5] |
| Flash Point | >110 °C (>230 °F) | [5] |
| Storage | Store at room temperature in a cool, dry, well-ventilated place. | [1][4] |

Hazard Identification and GHS Classification

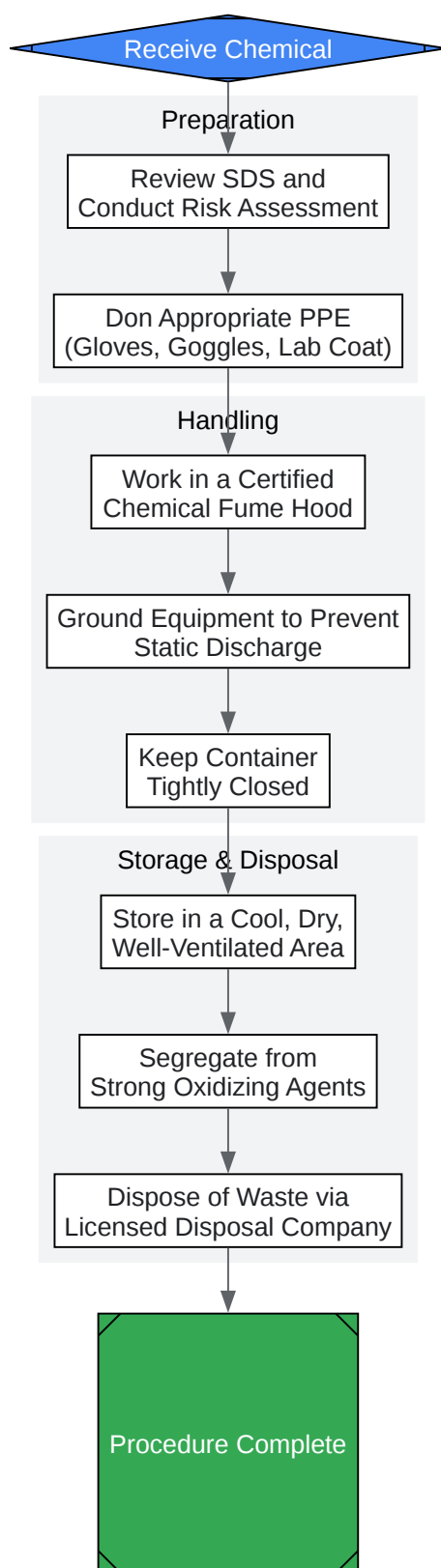
1-(Difluoromethoxy)-3-nitrobenzene is classified as a hazardous substance. The Globally Harmonized System (GHS) classification provides a universal standard for understanding its primary dangers.

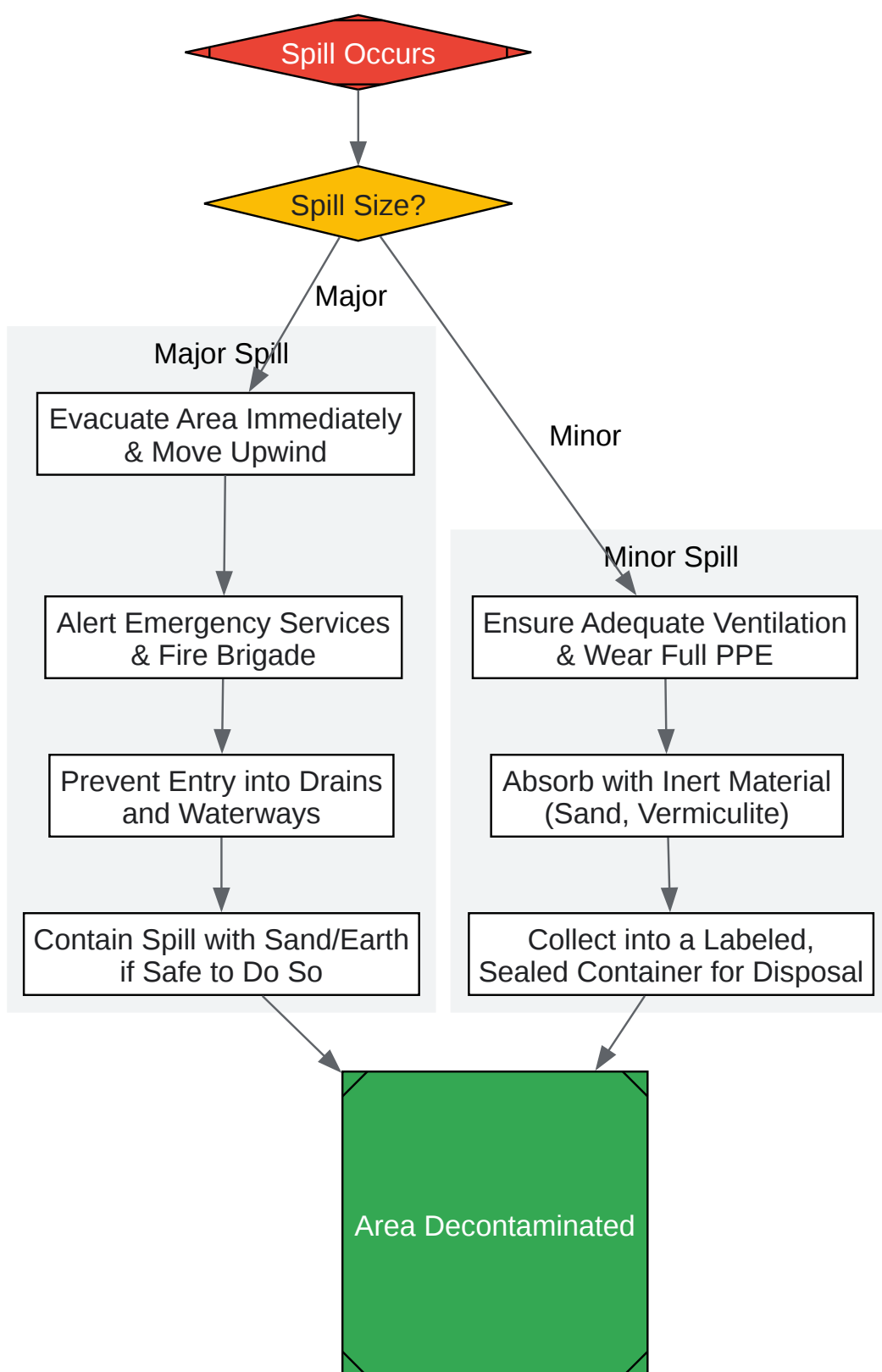
| GHS Classification | Details |
|--------------------------|--|
| Pictogram | GHS07 (Exclamation Mark) |
| Signal Word | Warning |
| Hazard Statements | H302: Harmful if swallowed.[1][3] H315: Causes skin irritation.[1][2][3] H319: Causes serious eye irritation.[1][2][3] H335: May cause respiratory irritation.[1][2][3] |
| Precautionary Statements | P261: Avoid breathing mist/vapours/spray.[2][4] P264: Wash skin thoroughly after handling.[2][6] P270: Do not eat, drink or smoke when using this product.[6] P271: Use only outdoors or in a well-ventilated area.[2][4] P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2] P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][4] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3] P403+P233: Store in a well-ventilated place. Keep container tightly closed.[2] P405: Store locked up.[2][4] P501: Dispose of contents/container to an approved waste disposal plant.[2] |

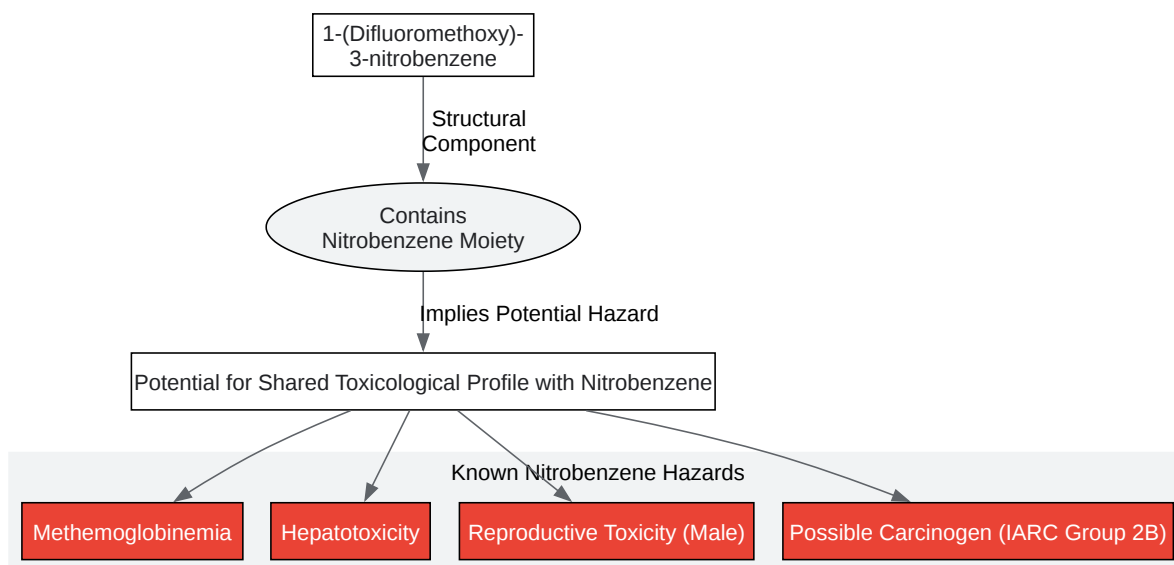
Experimental Protocols and Workflows

Given the limited specific experimental data, this section outlines standardized workflows for safe handling and emergency response based on the compound's classification.

Proper handling from receipt to disposal is critical to minimize exposure risk. The following workflow should be adopted as a standard laboratory protocol.







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